

Essential Safety and Operational Guide for Handling Methyl Isonicotinate

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Compound of Interest

Compound Name: Methyl isonicotinate

Cat. No.: B141154

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for handling **Methyl isonicotinate**, including detailed operational and disposal plans to ensure a safe laboratory environment.

Chemical Identifier:

- Name: **Methyl isonicotinate**
- Synonyms: Methyl 4-pyridinecarboxylate, Isonicotinic acid methyl ester[1][2]
- CAS Number: 2459-09-8[1][2]

Hazard Identification and Classification

Methyl isonicotinate is classified as a hazardous substance with the following primary concerns:

- Flammability: Combustible liquid[1][2][3][4]
- Health Hazards:
 - Causes skin irritation[1][4]
 - Causes serious eye irritation[1][4]

- May cause respiratory irritation[1][3][4]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is the first line of defense against exposure. The following equipment is mandatory when handling **Methyl isonicotinate**:

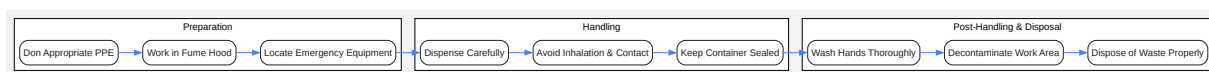
PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields (conforming to EN166) or NIOSH-approved safety goggles. A face shield may be necessary for splash-prone procedures.[1][5]	Protects against splashes and airborne particles that can cause serious eye irritation.[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, inspect before use). A lab coat or chemical-resistant apron must be worn.[1][5]	Prevents skin contact, which can lead to irritation. Contaminated clothing should be removed and washed before reuse.[5]
Respiratory Protection	To be used if ventilation is inadequate. A NIOSH/MSHA-approved respirator is recommended. For high concentrations, a self-contained breathing apparatus may be necessary.[5]	Protects against the inhalation of vapors which may cause respiratory irritation.[5]

Quantitative Data Summary

Property	Value
Melting Point	8.5 °C / 47.3 °F[2]
Boiling Point	207 - 209 °C / 404.6 - 408.2 °F @ 760 mmHg[2]
Flash Point	82 °C / 179.6 °F[2]
Specific Gravity	1.161[2]
Vapor Density	4.73[2]

Experimental Workflow: Safe Handling Protocol

This step-by-step guide ensures the safe handling of **Methyl isonicotinate** from reception to disposal.



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Figure 1: A logical workflow for the safe handling of **Methyl isonicotinate**.

1. Preparation and Engineering Controls:

- Always work in a well-ventilated area, preferably a chemical fume hood.[5]
- Ensure that eyewash stations and safety showers are easily accessible.[5]
- Inspect all PPE for integrity before use.[5]

2. Handling the Chemical:

- Avoid direct contact with skin and eyes.[1]

- Avoid inhaling any vapors or mists.[1]
- Keep the container tightly closed when not in use.[1][3]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1]

Emergency and Disposal Plans

Spill Response:

- Evacuate personnel from the immediate area.
- Remove all sources of ignition.[1][3]
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.[1]
- Contain the spill using an inert absorbent material (e.g., sand, earth).
- Collect the absorbed material into a suitable, closed container for disposal.[1][3]
- Do not let the product enter drains.[1][4]

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1][2][3]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[1][2][3]
- In Case of Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][3]

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[1][2][3]

Disposal Plan:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[1]
- Contaminated packaging should be disposed of as unused product.[1]
- Waste material must be disposed of in accordance with national and local regulations.[4][6]
Do not dispose of it with other waste, and do not empty it into drains.[4]

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